

# Synthesis and Characterization of 3-Methoxythiophene-2-carboxylic acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 3-Methoxythiophene-2-carboxylic acid

**Cat. No.:** B1300625

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This technical guide provides an in-depth overview of the synthesis and characterization of **3-Methoxythiophene-2-carboxylic acid**, a key intermediate in the development of pharmaceuticals and advanced materials.<sup>[1][2]</sup> This document details a reliable synthetic protocol and comprehensive characterization data to support research and development activities.

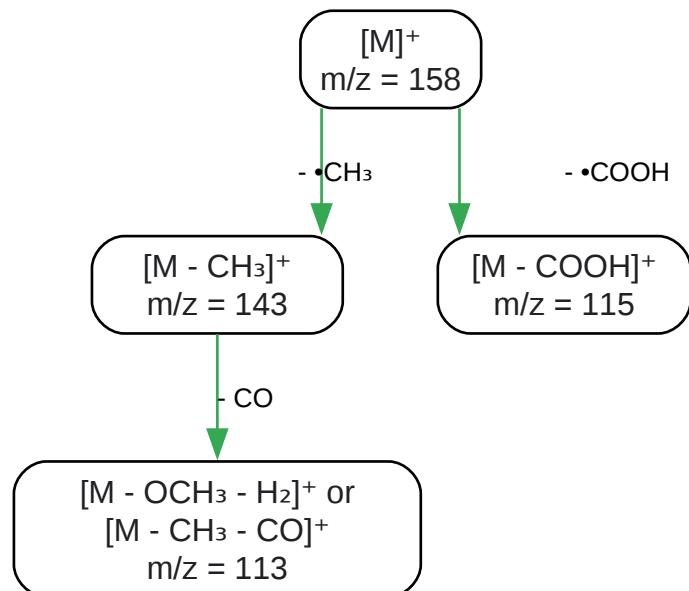
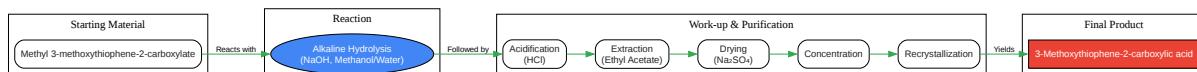
## Physicochemical Properties

**3-Methoxythiophene-2-carboxylic acid** is a light yellow to light brown solid at room temperature.<sup>[1][2]</sup> Key physicochemical data are summarized in the table below.

Property	Value	Source
CAS Number	60166-83-8	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	158.18 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Light yellow to light brown solid	<a href="#">[1]</a> <a href="#">[2]</a>
Predicted Boiling Point	295.7 ± 20.0 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Predicted Density	1.370 ± 0.06 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
Storage	2-8°C, keep away from light, dry and sealed	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis of 3-Methoxythiophene-2-carboxylic acid

The synthesis of **3-Methoxythiophene-2-carboxylic acid** is most effectively achieved through the alkaline hydrolysis of its corresponding methyl ester, methyl 3-methoxythiophene-2-carboxylate. This method provides a high yield of the desired product under mild conditions.



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## References

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